

# An In-Depth Technical Guide to 1-(2,5-Dimethoxyphenyl)ethanol

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## Compound of Interest

Compound Name: 1-(2,5-Dimethoxyphenyl)ethanol

Cat. No.: B1338190

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This technical guide provides comprehensive information on the chemical properties, synthesis, and analysis of **1-(2,5-Dimethoxyphenyl)ethanol**, tailored for researchers, scientists, and professionals in drug development.

## Core Properties

**1-(2,5-Dimethoxyphenyl)ethanol** is a chemical compound of interest in organic synthesis and as a potential intermediate in the manufacturing of pharmacologically active molecules. Its core physicochemical properties are summarized below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	182.22 g/mol <a href="#">[1]</a>
IUPAC Name	1-(2,5-dimethoxyphenyl)ethanol
CAS Number	41038-40-8 <a href="#">[1]</a>

## Experimental Protocols

The synthesis of **1-(2,5-Dimethoxyphenyl)ethanol** can be achieved through various established organic chemistry methods. A common and effective approach is the Grignard

reaction, which involves the addition of a methylmagnesium halide to 2,5-dimethoxybenzaldehyde.

### Synthesis of **1-(2,5-Dimethoxyphenyl)ethanol** via Grignard Reaction

#### Materials:

- 2,5-dimethoxybenzaldehyde
- Methylmagnesium iodide (or bromide), 3.0 M solution in diethyl ether
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask
- Addition funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel

#### Procedure:

- A solution of 2,5-dimethoxybenzaldehyde in anhydrous diethyl ether is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- The flask is cooled in an ice bath.
- Methylmagnesium iodide solution is added dropwise to the stirred solution of the aldehyde via an addition funnel. The rate of addition is controlled to maintain a gentle reflux.
- After the addition is complete, the reaction mixture is stirred at room temperature for several hours to ensure the reaction goes to completion.

- The reaction is then carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride while cooling the flask in an ice bath.
- The resulting mixture is transferred to a separatory funnel, and the organic layer is separated.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude **1-(2,5-Dimethoxyphenyl)ethanol** can be purified by column chromatography on silica gel.

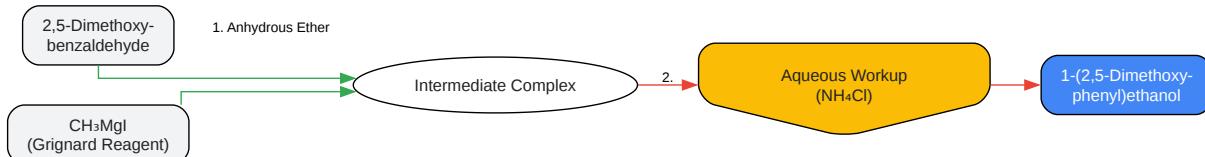
#### Analytical Characterization:

The identity and purity of the synthesized **1-(2,5-Dimethoxyphenyl)ethanol** can be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the molecular structure.
- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of the hydroxyl (-OH) functional group.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is employed to determine the purity of the compound and confirm its molecular weight.

## Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for **1-(2,5-Dimethoxyphenyl)ethanol** from 2,5-dimethoxybenzaldehyde using a Grignard reagent.

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Synthetic pathway of **1-(2,5-Dimethoxyphenyl)ethanol**.

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## References

- 1. [cenmed.com](http://cenmed.com) [cenmed.com]
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